

An In-depth Technical Guide to the Safe Handling of Dideuteriomethanone Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dideuteriomethanone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dideuteriomethanone** (CD₂O), also known as deuterated formaldehyde, a compound increasingly utilized in specialized applications within pharmaceutical research and development, including proteomics and synthetic chemistry.^{[1][2]} Given its hazardous properties, a thorough understanding of its characteristics and the implementation of stringent safety protocols are imperative for all personnel.

Physicochemical and Toxicological Profile

Dideuteriomethanone is the deuterated analog of formaldehyde.^{[1][2]} While its chemical reactivity is similar to formaldehyde, the deuterium substitution can lead to different reaction kinetics, a principle known as the kinetic isotope effect, which is leveraged in mechanistic studies.^[2] It is typically supplied as a 20% solution in deuterium oxide (D₂O).^{[1][3]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Dideuteriomethanone** is presented in Table 1. This data is essential for the design of safe experimental and storage conditions.

Property	Value	Reference
Molecular Formula	CD ₂ O	[1][4]
Molecular Weight	32.04 g/mol	[1][5]
Appearance	Colorless solution	[6]
Boiling Point	Not available	
Flash Point	> 230 °F	[5][6]
Density	0.684 g/cm ³	[4]
Vapor Pressure	3460 mmHg at 25°C	[4]
Solubility	Sparingly soluble in water and slightly soluble in methanol.	[5][6]
Storage Temperature	2°C - 8°C	[1][3]

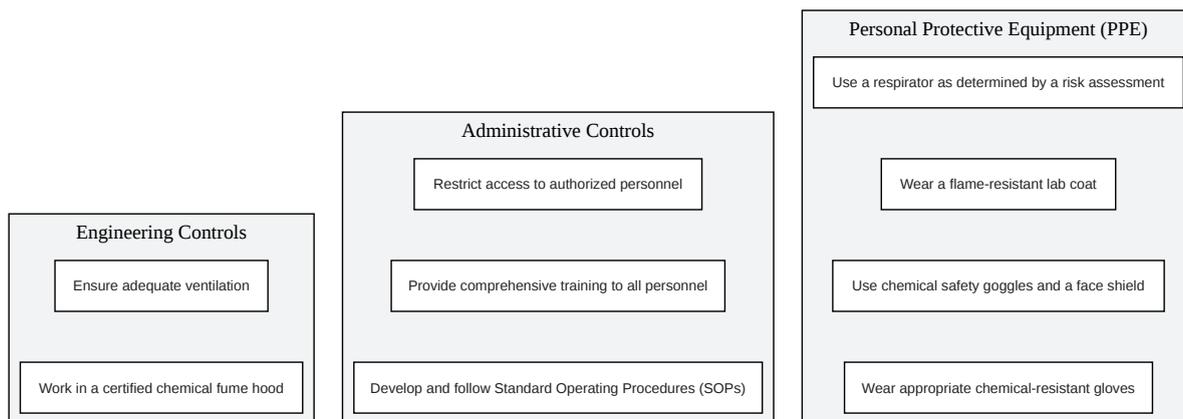
Toxicological Data

Dideuteriomethanone solution is classified as toxic and corrosive. Its health hazards are primarily associated with the properties of formaldehyde. Chronic exposure to formaldehyde has been linked to significant deleterious health effects.[7] A summary of its hazard classifications is provided in Table 2.

Hazard Class	GHS Classification
Acute Toxicity (Oral)	Toxic if swallowed.[3]
Acute Toxicity (Dermal)	Toxic in contact with skin.
Acute Toxicity (Inhalation)	Fatal if inhaled.[8]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.[8]
Serious Eye Damage/Irritation	Causes serious eye damage.[1]
Respiratory or Skin Sensitization	May cause an allergic skin reaction.[1][8]
Germ Cell Mutagenicity	Suspected of causing genetic defects.[8]
Carcinogenicity	May cause cancer.[1][8]
Specific Target Organ Toxicity (Single Exposure)	Causes damage to organs (Eyes, Central nervous system).[8] May cause respiratory irritation.[1][8]
Hazardous to the Aquatic Environment	Toxic to aquatic life.[8][9]

Hazard Identification and Control

The primary hazards associated with **Dideuteriomethanone** solution are its toxicity, corrosivity, and potential for causing cancer and genetic defects.[1][8] Engineering controls, administrative controls, and personal protective equipment (PPE) are all critical for mitigating these risks.



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Caption: Hierarchy of controls for managing **Dideuteriomethanone** solution hazards.

Safe Handling and Experimental Protocols

Adherence to strict protocols is essential when working with **Dideuteriomethanone** solution to minimize exposure risk.

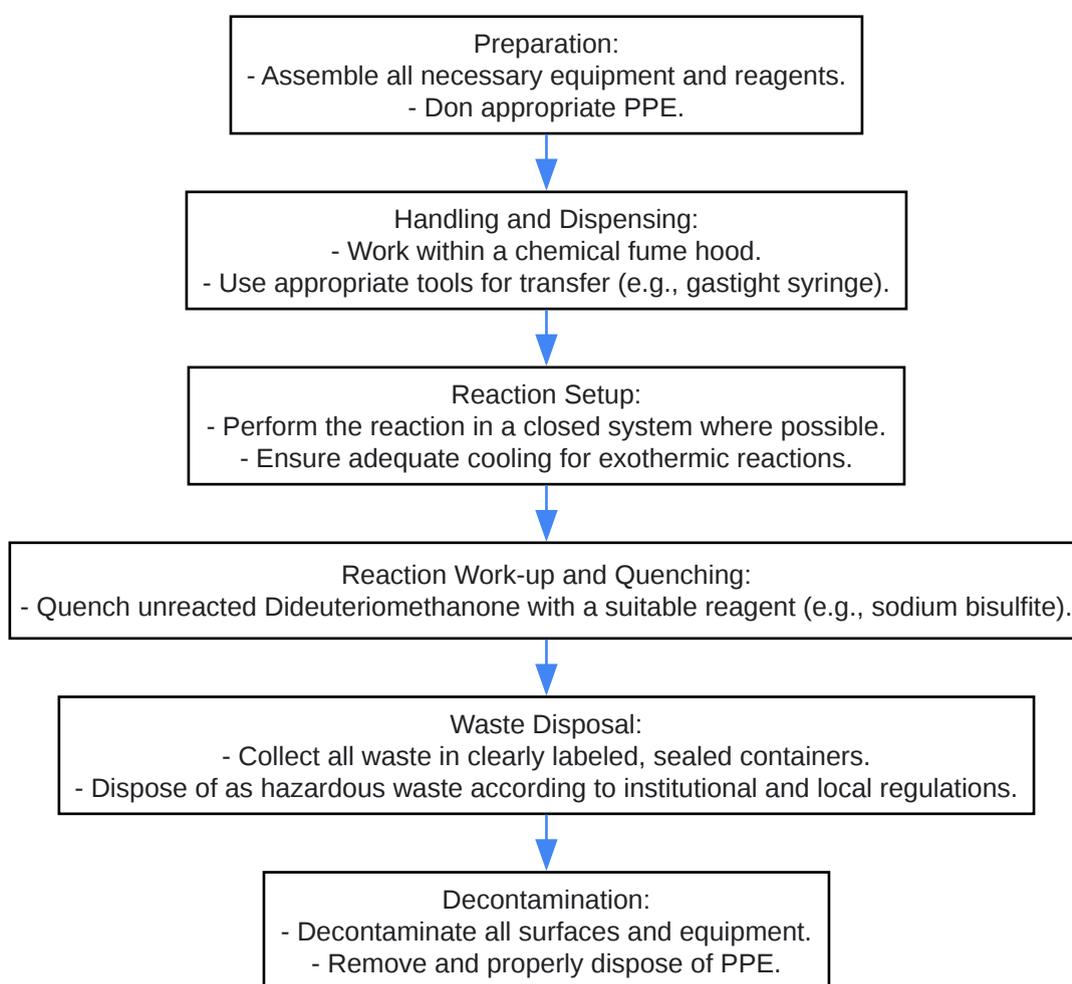
General Handling Precautions

- **Avoid Contact:** Prevent all contact with skin, eyes, and clothing.[3][10]
- **Avoid Inhalation:** Do not breathe vapors or mists.[8] All work must be conducted in a properly functioning chemical fume hood.[8]
- **Personal Hygiene:** Do not eat, drink, or smoke in areas where the solution is handled.[8][10] Wash hands thoroughly after handling.[3][10]

- Contaminated Clothing: Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[3][10]

Experimental Workflow

The following diagram outlines a safe workflow for experiments involving **Dideuteriomethanone** solution.



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Caption: A typical experimental workflow for using **Dideuteriomethanone** solution.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15-20 minutes. Seek medical attention.[3][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]

Accidental Release Measures

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains or waterways.[3][10]
- Cleanup: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact emergency response personnel.
- Personal Protection: All personnel involved in cleanup must wear appropriate PPE, including respiratory protection.[3]

Storage and Disposal

Proper storage and disposal are crucial to prevent accidental exposure and environmental contamination.

Storage Conditions

- Temperature: Store in a refrigerator at 2°C to 8°C.[1][3]
- Container: Keep the container tightly closed and in an upright position to prevent leakage.[3][8]
- Location: Store in a well-ventilated, secure area, away from incompatible materials.[8]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[8][9]

Disposal

Dispose of **Dideuteriomethanone** solution and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not allow it to enter the sewer system or waterways.[3]

Conclusion

Dideuteriomethanone solution is a valuable tool in modern research, but it poses significant health risks. A comprehensive understanding of its properties and strict adherence to the safety and handling protocols outlined in this guide are essential for protecting the health and safety of laboratory personnel and the environment. All researchers, scientists, and drug development professionals working with this compound must be thoroughly trained on these procedures and have access to the appropriate safety equipment and emergency response resources.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Dideuteriomethanone Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124363#safety-and-handling-precautions-for-dideuteriomethanone-solution]

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